

# Comparative study of Ikarugamycin's activity against different bacterial strains

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## Compound of Interest

Compound Name: *Ikarugamycin*

Cat. No.: *B608069*

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## Comparative Study of Ikarugamycin's Antibacterial Activity

A Detailed Analysis for Researchers and Drug Development Professionals

**Ikarugamycin**, a polycyclic tetramate macrolactam antibiotic, has demonstrated notable antibacterial properties, particularly against Gram-positive bacteria. This guide provides a comparative analysis of **Ikarugamycin**'s efficacy against various bacterial strains, supported by experimental data. Detailed methodologies for key experiments are also presented to facilitate reproducibility and further research.

## Quantitative Assessment of Antibacterial Activity

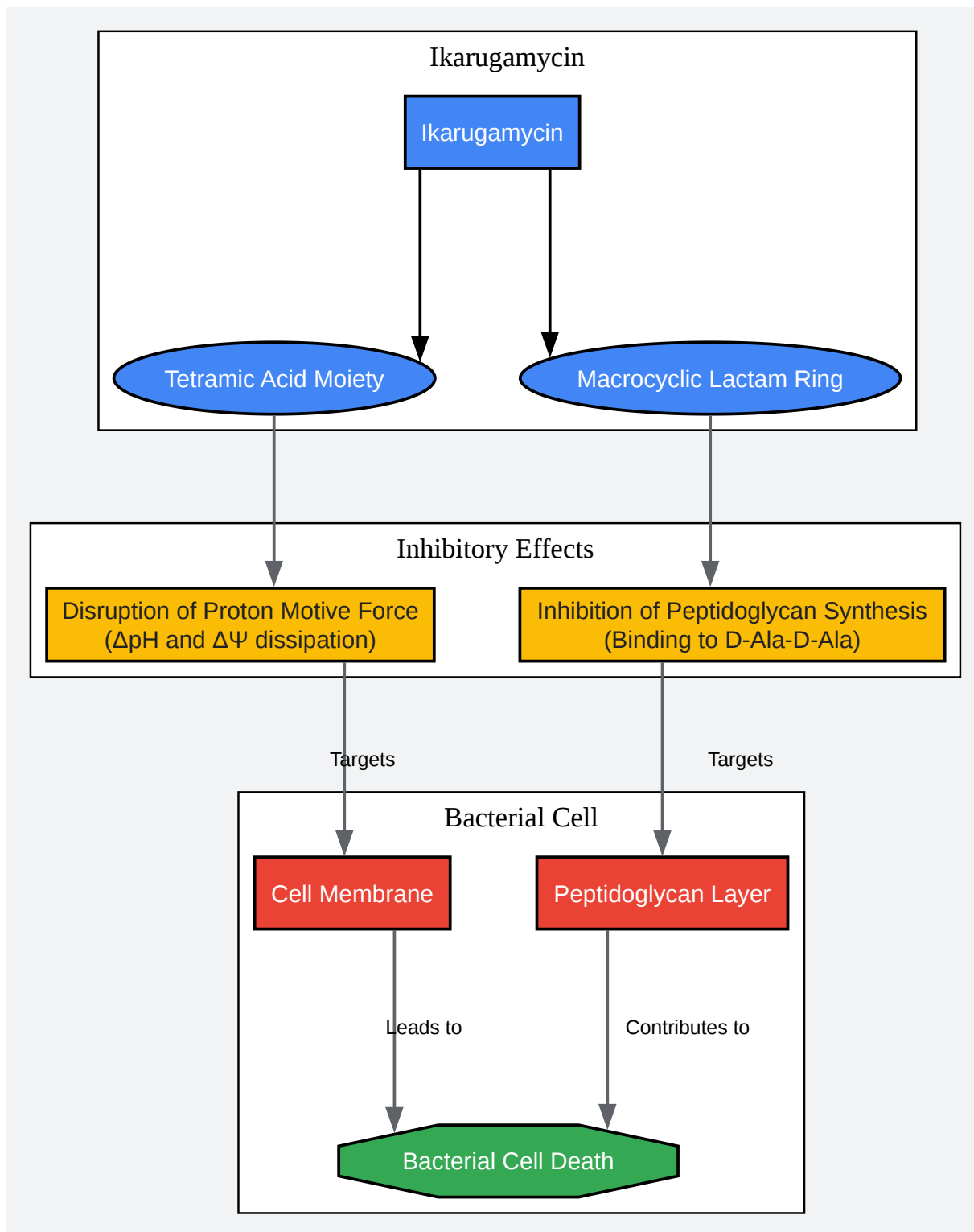
The antibacterial potency of **Ikarugamycin** is typically quantified by determining its Minimum Inhibitory Concentration (MIC), the lowest concentration of the antibiotic that prevents visible growth of a microorganism. The following table summarizes the MIC values of **Ikarugamycin** against several bacterial strains.

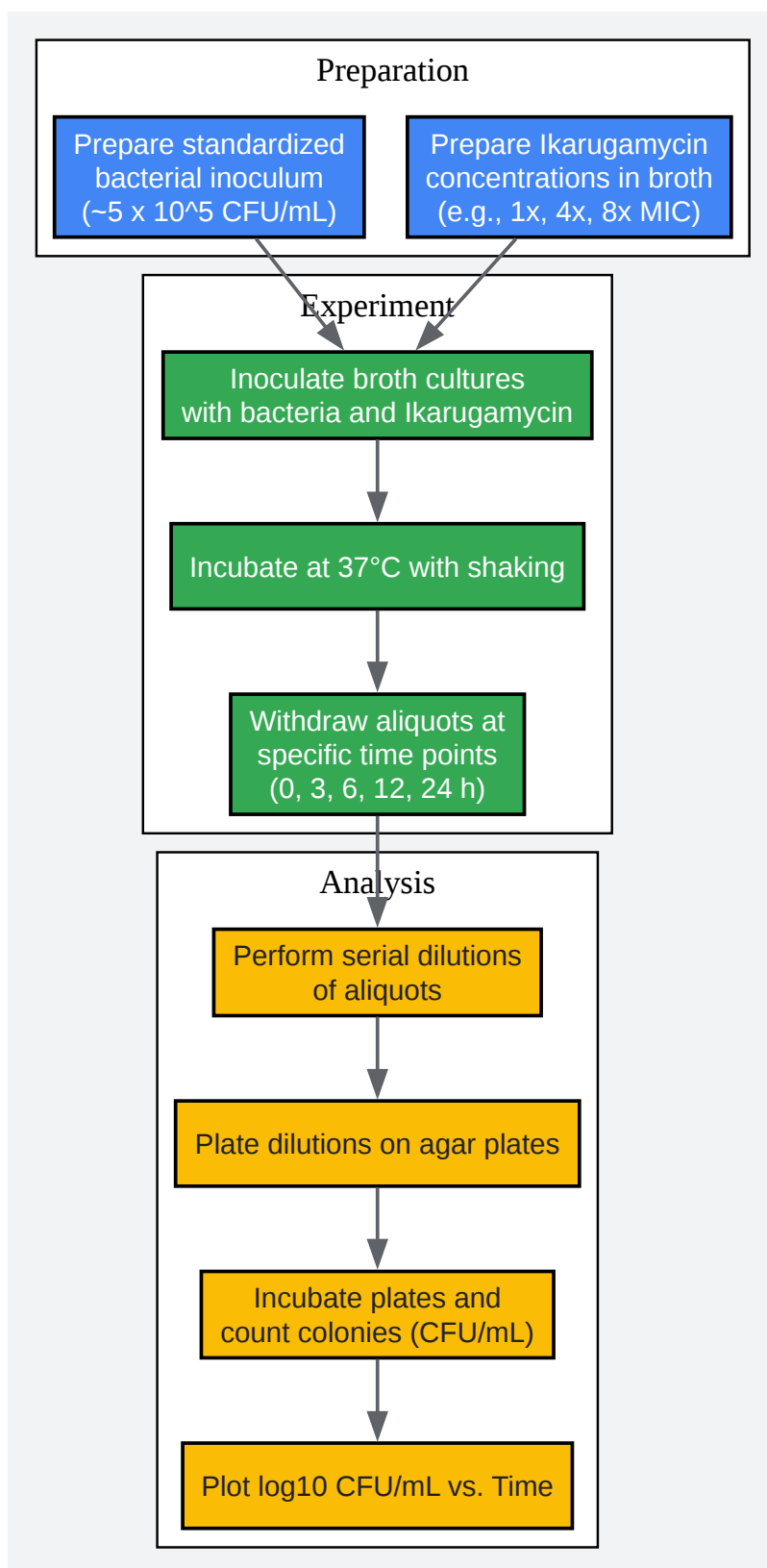
Bacterial Strain	Gram Staining	Type	MIC (µg/mL)	Reference
Staphylococcus aureus	Gram-positive	Cocci	0.6[1][2][3]	[1][2]
Methicillin-resistant Staphylococcus aureus (MRSA)	Gram-positive	Cocci	2-4	
Escherichia coli	Gram-negative	Rod	>64	
Pseudomonas aeruginosa	Gram-negative	Rod	>64	

Note: The data indicates that **Ikarugamycin** is significantly more effective against Gram-positive bacteria, with particularly strong activity against *Staphylococcus aureus*, including methicillin-resistant strains. Its efficacy against the tested Gram-negative bacteria is limited at the concentrations evaluated.

## Proposed Mechanism of Action

**Ikarugamycin** is hypothesized to exert its antibacterial effects through a dual-action mechanism, targeting fundamental components of bacterial cell integrity. This proposed pathway involves the disruption of the bacterial cell membrane's electrochemical potential and the inhibition of cell wall synthesis.





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## References

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